

# SR-3029: A Technical Guide to its Mechanism of Action

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## Compound of Interest

Compound Name: SR-3029

Cat. No.: B610973

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This in-depth technical guide provides a comprehensive overview of the mechanism of action of **SR-3029**, a potent and selective inhibitor of Casein Kinase 1 $\delta$  (CK1 $\delta$ ) and Casein Kinase 1 $\epsilon$  (CK1 $\epsilon$ ). This document details the core mechanism, summarizes key quantitative data, outlines experimental protocols, and provides visual representations of the signaling pathways and experimental workflows.

## Core Mechanism of Action

**SR-3029** is a potent, ATP-competitive inhibitor of the serine/threonine kinases CK1 $\delta$  and CK1 $\epsilon$ . [1] Its primary mechanism of action involves the suppression of the Wnt/ $\beta$ -catenin signaling pathway, which is frequently dysregulated in various cancers. [1][2][3] By inhibiting CK1 $\delta/\epsilon$ , **SR-3029** prevents the phosphorylation of key components in the  $\beta$ -catenin destruction complex, leading to the stabilization and accumulation of  $\beta$ -catenin in the cytoplasm. This prevents its translocation to the nucleus, thereby inhibiting the transcription of Wnt target genes that promote cell proliferation and survival. [3][4] Preclinical studies have demonstrated that **SR-3029**'s anti-tumor effects are a direct consequence of this inhibition, leading to apoptosis and reduced tumor growth in various cancer models. [3][5][6]

## Quantitative Data Summary

The following tables summarize the key quantitative data for **SR-3029**'s inhibitory activity and cellular effects.

Table 1: In Vitro Kinase Inhibitory Activity

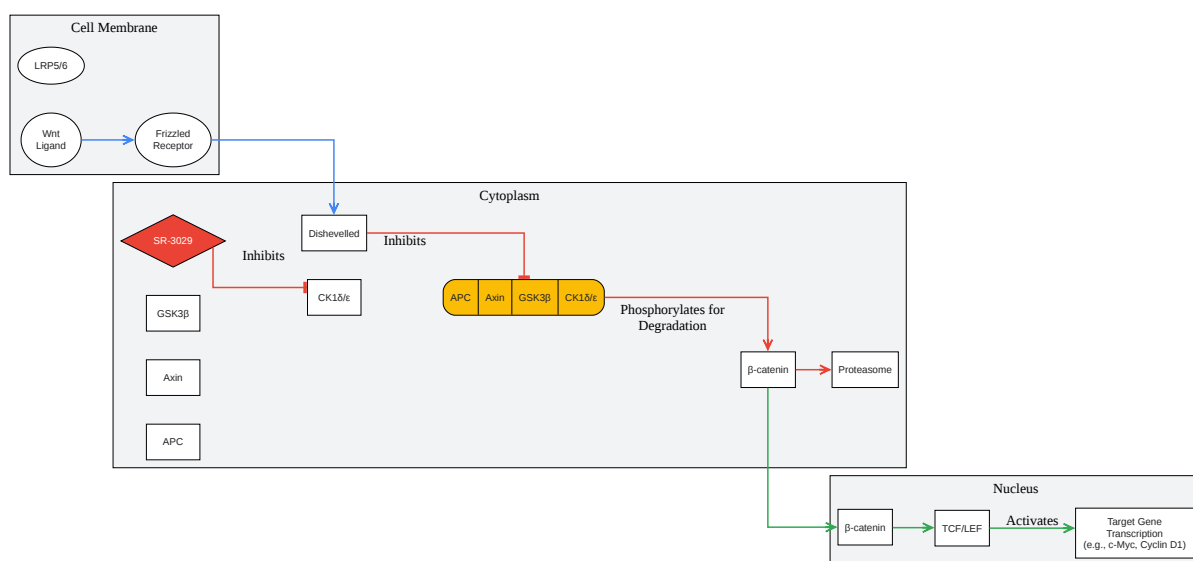
Target	IC50 (nM)	Ki (nM)
Casein Kinase 1δ (CK1δ)	44	97
Casein Kinase 1ε (CK1ε)	260	97
CDK4/cyclin D1	576	-
CDK4/cyclin D3	368	-
CDK6/cyclin D1	428	-
CDK6/cyclin D3	427	-
FLT3	3000	-
Data sourced from multiple studies. <a href="#">[1]</a> <a href="#">[4]</a>		

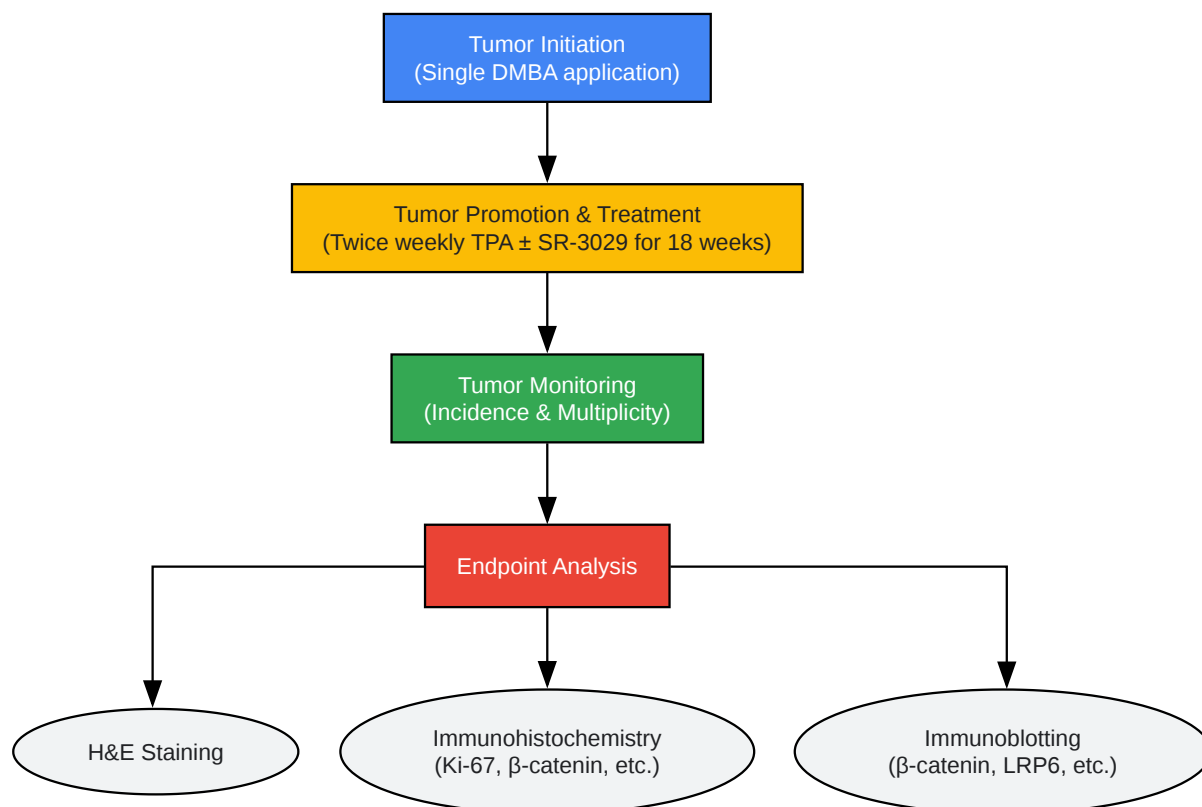
Table 2: In Vitro Cellular Efficacy

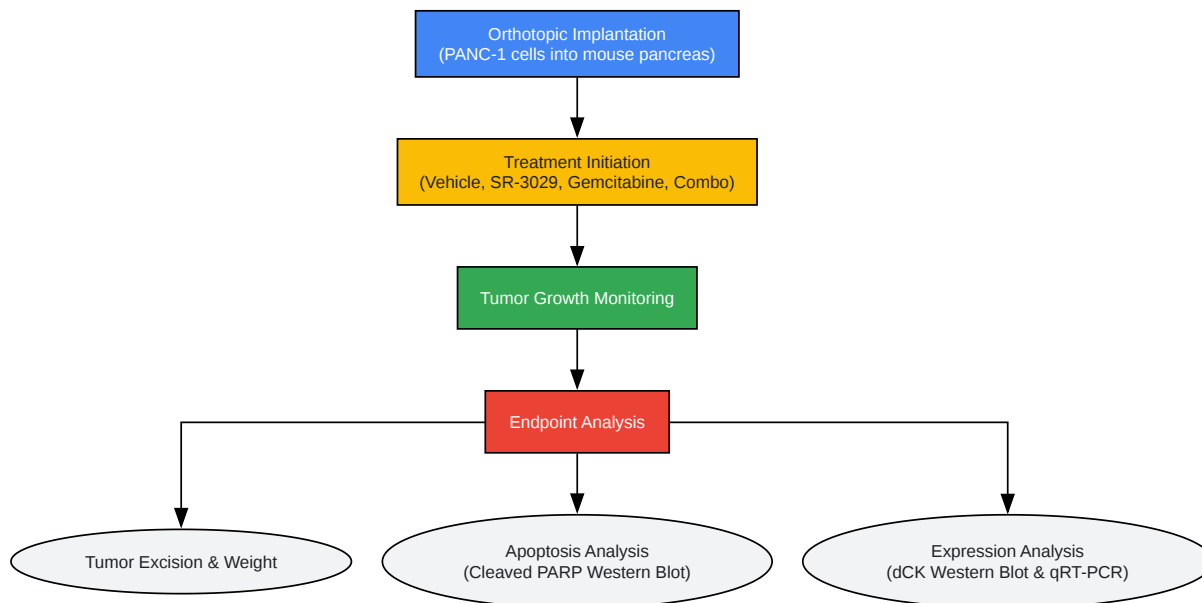
Cell Line	Cancer Type	EC50 (nM)
A375	Human Melanoma	86
Data sourced from multiple studies. <a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[7]</a>		

## Key Signaling Pathway

The primary signaling pathway affected by **SR-3029** is the canonical Wnt/β-catenin pathway. Inhibition of CK1δ/ε by **SR-3029** disrupts the normal function of the β-catenin destruction complex.







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